

# Application Note and Protocol: Preparation of ZY-444 Stock Solution

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## Compound of Interest

Compound Name: ZY-444

Cat. No.: B10854698

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## Introduction

**ZY-444** is a small molecule inhibitor of pyruvate carboxylase (PC), a critical enzyme in anaplerosis, the replenishment of intermediates in the tricarboxylic acid (TCA) cycle.[1][2] By inhibiting PC, **ZY-444** disrupts cancer cell metabolism, leading to the suppression of proliferation, migration, and invasion.[1][3] It has shown efficacy in preclinical models of breast, lung, and prostate cancer.[3] Accurate and consistent preparation of **ZY-444** stock solutions is crucial for reliable experimental outcomes in in vitro and in vivo studies. This document provides a detailed protocol for the preparation, storage, and handling of **ZY-444** stock solutions.

## Materials and Reagents

- **ZY-444** powder (Molecular Weight: 444.59 g/mol ) [4]
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile microcentrifuge tubes or vials (amber or wrapped in foil)
- Pipettes and sterile, filtered pipette tips
- Vortex mixer

- Analytical balance
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

## Quantitative Data Summary

A summary of the key quantitative data for **ZY-444** is provided in the table below for easy reference.

Parameter	Value	Source
Molecular Weight	444.59 g/mol	[4]
Solubility in DMSO	100 mg/mL (224.93 mM)	[4]
Recommended Stock Solution Concentration	10 mM	[3]
Storage of Stock Solution	-20°C for up to 1 month; -80°C for up to 6 months	[3]

## Experimental Protocol: Preparation of a 10 mM ZY-444 Stock Solution

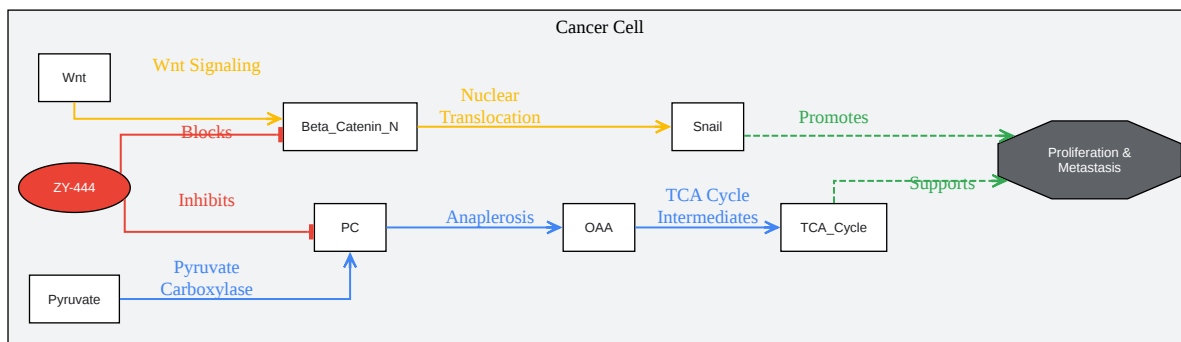
This protocol describes the preparation of a 10 mM stock solution of **ZY-444** in DMSO.

- Pre-preparation:
  - Don appropriate PPE.
  - Bring the **ZY-444** powder and anhydrous DMSO to room temperature.
  - Prepare a sterile work area, such as a laminar flow hood.
- Weighing **ZY-444**:
  - Tare a sterile microcentrifuge tube on an analytical balance.

- Carefully weigh the desired amount of **ZY-444** powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.446 mg of **ZY-444**.
  - Calculation: Volume (L) x Concentration (mol/L) x Molecular Weight ( g/mol ) = Mass (g)
  - $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 444.59 \text{ g/mol} = 0.004446 \text{ g} = 4.446 \text{ mg}$
- Solubilization:
  - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **ZY-444** powder. To continue the example, add 1 mL of DMSO.
  - Close the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.[5] Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected (amber or foil-wrapped) microcentrifuge tubes.
  - Clearly label each aliquot with the compound name (**ZY-444**), concentration (10 mM), solvent (DMSO), and date of preparation.
  - For short-term storage (up to 1 month), store the aliquots at -20°C.[3]
  - For long-term storage (up to 6 months), store the aliquots at -80°C.[3]

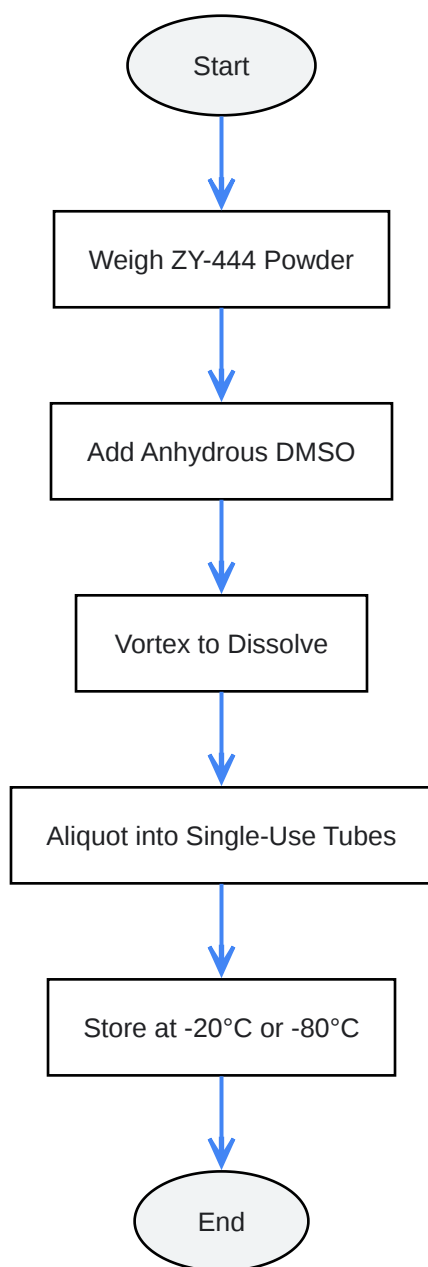
## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway affected by **ZY-444** and the experimental workflow for preparing the stock solution.



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Caption: **ZY-444** inhibits pyruvate carboxylase and blocks Wnt/ $\beta$ -catenin signaling.



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Caption: Workflow for the preparation of **ZY-444** stock solution.

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## References

- 1. Targeting Pyruvate Carboxylase by a Small Molecule Suppresses Breast Cancer Progression - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Targeting Pyruvate Carboxylase by a Small Molecule Suppresses Breast Cancer Progression - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. molnova.com:443 [molnova.com:443]
- 5. emulatebio.com [emulatebio.com]
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